

An In-depth Technical Guide on 4-Hydroxypyridine-3-sulfonic acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Hydroxypyridine-3-sulfonic Acid

CAS No.: 51498-37-4

Cat. No.: B126372

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Detailed crystallographic data for **4-Hydroxypyridine-3-sulfonic acid**, such as unit cell parameters, space group, and atomic coordinates from single-crystal X-ray diffraction studies, are not readily available in the public domain based on a comprehensive search of scientific literature and databases. This guide therefore focuses on the available physicochemical properties, synthesis, and characterization methods.

Physicochemical Properties

4-Hydroxypyridine-3-sulfonic acid is a white to light yellow crystalline powder.^[1] It is a key intermediate in the synthesis of pharmaceuticals, most notably the diuretic Torasemide.^[2] The compound is known for its high thermal stability, with a melting point exceeding 300°C.^{[1][3]} Below is a summary of its key physicochemical properties.

Property	Value	Source(s)
Molecular Formula	C5H5NO4S	[2]
Molecular Weight	175.16 g/mol	[2]
Appearance	White to light yellow powder or crystals	
Melting Point	>300°C	[3][4]
Density	1.71 g/cm ³	[1]
Purity	≥98%	[2]
Refractive Index	1.643	[1]
CAS Number	51498-37-4	[2]

Experimental Protocols

Synthesis of 4-Hydroxypyridine-3-sulfonic Acid[6]

This protocol describes the synthesis of **4-Hydroxypyridine-3-sulfonic acid** from 4-hydroxypyridine.

Materials:

- Fuming sulfuric acid (20% SO₃)
- Mercury sulfate
- 4-Hydroxypyridine
- Industrial ethanol
- Ice

Equipment:

- Three-necked round-bottom flask

- Reflux condenser
- Thermometer
- Stirrer
- Filtering apparatus
- Vacuum oven

Procedure:

- To a three-necked round-bottom flask equipped with a reflux condenser and a thermometer, add fuming sulfuric acid (120 mL) and mercury sulfate (1.90 g, 6.4 mmol).[5]
- Stir the mixture in an ice bath for 20 minutes.[5]
- Add 4-hydroxypyridine (38.04 g, 0.4 mol) portion-wise, ensuring the temperature remains below 25°C.[5]
- Slowly heat the resulting mixture to 190°C and maintain stirring at this temperature for 10 hours.[5]
- Cool the mixture to room temperature and then slowly pour it into industrial ethanol (360 mL).[5]
- Stir the resulting slurry for 1 hour in an ice bath and then filter the mixture.[5]
- Take the filter cake and add it to industrial alcohol (200 mL), then stir for another hour in an ice bath.[5]
- Filter the slurry and dry the resulting filter cake under vacuum at 60°C for 12 hours.[5]
- This process yields **4-hydroxypyridine-3-sulfonic acid** (49.58 g) as a white solid, with a yield of 70.84%.[5] The crude product can be used in subsequent steps without further purification.[5]

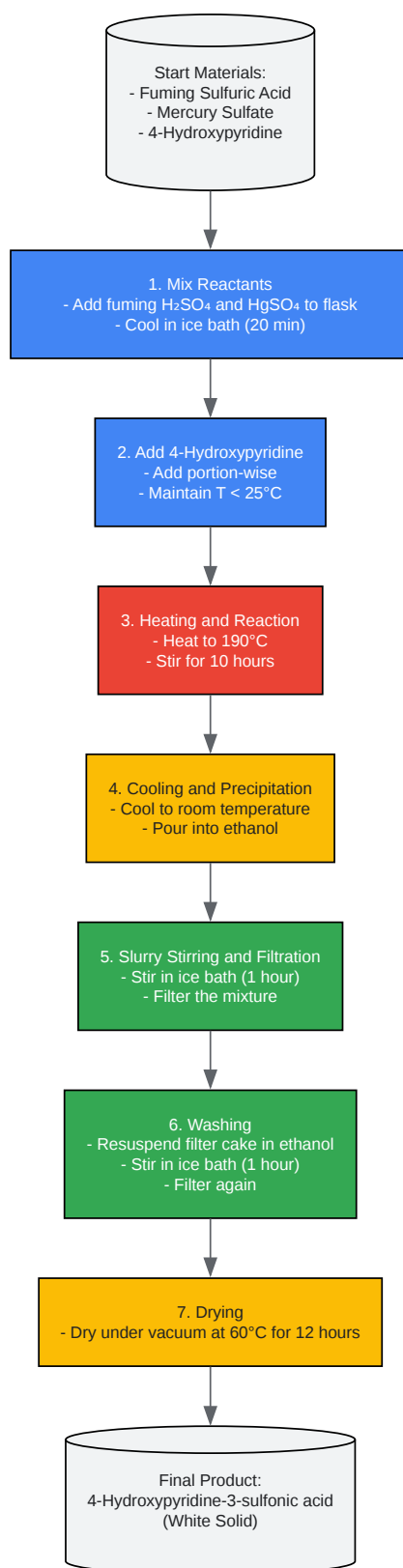
Characterization Methods

The characterization of synthesized **4-Hydroxypyridine-3-sulfonic acid** and its related compounds typically involves a range of spectroscopic and analytical techniques to confirm the structure and purity. While detailed experimental protocols for the characterization of this specific compound are not available, the following techniques are generally employed for similar compounds:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR spectra are used to elucidate the molecular structure.[\[5\]](#)
- Mass Spectrometry (MS): Electrospray ionization (ESI) mass spectrometry is used to determine the molecular weight and fragmentation pattern.[\[5\]](#)
- High-Performance Liquid Chromatography (HPLC): Used to assess the purity of the compound.
- Melting Point Analysis: To determine the melting point and as an indicator of purity.[\[5\]](#)

Workflow Visualization

The following diagram illustrates the key steps in the synthesis of **4-Hydroxypyridine-3-sulfonic acid**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. syntheticmolecules.in](https://syntheticmolecules.in) [syntheticmolecules.in]
- [2. innospk.com](https://innospk.com) [innospk.com]
- [3. echemi.com](https://echemi.com) [echemi.com]
- [4. aksci.com](https://aksci.com) [aksci.com]
- [5. Thieme E-Journals - Pharmaceutical Fronts / Full Text](https://thieme-connect.com) [thieme-connect.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on 4-Hydroxypyridine-3-sulfonic acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b126372/docs#an-in-depth-technical-guide-on-4-hydroxypyridine-3-sulfonic-acid\]](https://www.benchchem.com/product/b126372/docs#an-in-depth-technical-guide-on-4-hydroxypyridine-3-sulfonic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)